

Technical Monograph: 3-Chloro-2-fluorocinnamic Acid

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Compound of Interest

Compound Name: 3-Chloro-2-fluorocinnamic acid

Cat. No.: B8058016

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Executive Summary

3-Chloro-2-fluorocinnamic acid is a specialized halogenated aromatic building block used primarily in the synthesis of bioactive pharmaceuticals and advanced materials. Distinguished by its specific ortho-fluoro, meta-chloro substitution pattern, this scaffold offers unique electronic and steric properties that differentiate it from non-halogenated cinnamic acid analogues.

In drug discovery, this compound serves as a critical intermediate for developing inhibitors of acetylcholinesterase (AChE) and butyrylcholinesterase (BChE), targeting neurodegenerative conditions like Alzheimer's disease. Its dual-halogen motif modulates metabolic stability by blocking common sites of enzymatic oxidation while influencing protein-ligand binding affinity through halogen bonding interactions.

Chemical Profile & Identification

Property	Specification
Chemical Name	3-(3-Chloro-2-fluorophenyl)acrylic acid
CAS Number	261762-62-3
Molecular Formula	C ₉ H ₆ ClFO ₂
Molecular Weight	200.59 g/mol
Appearance	White to off-white crystalline powder
Solubility	Insoluble in water; soluble in DMSO, Methanol, Ethanol
Melting Point	Predicted range:[1][2][3][4][5] 160–180°C (Based on isomeric analogs [1])
SMILES	<chem>OC(=O)/C=C/c1cccc(Cl)c1F</chem>
InChI Key	OJNDJHBNODEMSG-SNAWJCMRSA-N

Synthesis Protocol: Knoevenagel Condensation

The most robust synthetic route for **3-Chloro-2-fluorocinnamic acid** is the Knoevenagel condensation of 3-chloro-2-fluorobenzaldehyde with malonic acid. This method is preferred over the Heck reaction for scale-up due to lower catalyst costs and simpler purification.

Reagents & Stoichiometry

- Substrate: 3-Chloro-2-fluorobenzaldehyde (1.0 equiv)
- Reagent: Malonic acid (1.2–1.5 equiv)
- Solvent/Base: Pyridine (3.0–5.0 equiv)
- Catalyst: Piperidine (0.1 equiv) or Aniline (trace)

Step-by-Step Methodology

- Setup: Charge a round-bottom flask equipped with a magnetic stir bar and reflux condenser with 3-chloro-2-fluorobenzaldehyde and malonic acid.

- Solvation: Add pyridine as the solvent. The mixture may remain a suspension until heated.
- Catalysis: Add piperidine dropwise. A slight exotherm may be observed.
- Reaction: Heat the mixture to 80–100°C for 4–6 hours. Monitor reaction progress via TLC (mobile phase: 30% EtOAc in Hexanes) or HPLC. The evolution of CO₂ gas indicates the decarboxylation step is proceeding.
- Quench: Cool the reaction mixture to 0°C in an ice bath.
- Precipitation: Slowly add cold 6M HCl until the pH reaches ~1–2. The product will precipitate as a white solid.
- Purification: Filter the crude solid and wash copiously with cold water to remove pyridinium salts. Recrystallize from Ethanol/Water (9:1) to obtain high-purity crystals.

Workflow Diagram



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Caption: Optimized Knoevenagel condensation workflow for the synthesis of **3-Chloro-2-fluorocinnamic acid**.

Structural Analysis & Spectroscopy

Understanding the spectroscopic signature is vital for confirming the regiochemistry of the substitution.

Predicted NMR Profile (DMSO-d₆)

- ¹H NMR:
 - δ 12.5 ppm (s, 1H): Carboxylic acid proton (-COOH).
 - δ 7.6–7.8 ppm (d, 1H, J ≈ 16 Hz): Vinylic proton α to the aromatic ring.

- δ 6.5–6.7 ppm (d, 1H, $J \approx 16$ Hz): Vinylic proton α to the carbonyl (shielded).
- δ 7.2–7.6 ppm (m, 3H): Aromatic protons. The fluorine atom at the 2-position will cause characteristic splitting (coupling $J \approx 8$ –10 Hz) of adjacent protons.
- ^{19}F NMR:
 - Expect a signal around -110 to -120 ppm, split into a triplet or multiplet due to coupling with adjacent aromatic protons.

Mechanistic Insight: The "Fluorine Effect"

The 2-fluoro substituent is not merely a steric blocker; it exerts a strong electronic effect.

- Metabolic Blocking: The C-F bond is extremely stable (approx. 116 kcal/mol). Placing fluorine at the ortho position protects the ring from metabolic oxidation by Cytochrome P450 enzymes, extending the half-life of drugs derived from this scaffold [2].
- Conformational Lock: The electrostatic repulsion between the fluorine lone pairs and the carbonyl oxygen (if planar) or specific receptor residues can lock the molecule into a preferred bioactive conformation.

Applications in Drug Discovery

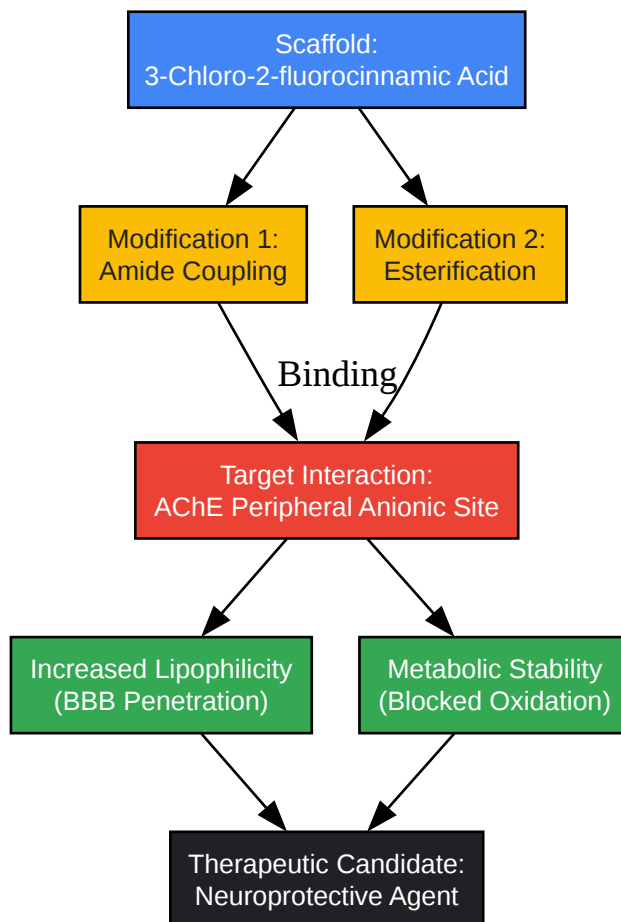
The primary utility of **3-Chloro-2-fluorocinnamic acid** lies in its role as a pharmacophore for designing Cholinesterase Inhibitors.

Case Study: AChE/BChE Inhibition

Research indicates that halogenated cinnamic acid derivatives are potent inhibitors of Acetylcholinesterase (AChE), a key therapeutic target for Alzheimer's disease.

- Mechanism: The cinnamic acid moiety mimics the substrate of the enzyme, while the halogenated aromatic ring interacts with the peripheral anionic site (PAS) of AChE via hydrophobic and halogen-bonding interactions.
- Selectivity: The specific 3-Cl, 2-F substitution pattern has been shown to tune selectivity between AChE and Butyrylcholinesterase (BChE), reducing off-target side effects [3].

Drug Design Logic Diagram



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Caption: Logic flow for utilizing the 3-Cl-2-F scaffold in neuroprotective drug design.

Safety & Handling (MSDS Summary)

While specific toxicological data for this isomer is limited, it should be handled with the standard precautions for halogenated cinnamic acids.

- GHS Classification:
 - H315: Causes skin irritation.[6][7][8]
 - H319: Causes serious eye irritation.[6][7][8]
 - H335: May cause respiratory irritation.[6][7][8]

- PPE Requirements:
 - Nitrile gloves (0.11 mm thickness minimum).
 - Safety goggles with side shields.
 - Work within a fume hood to avoid inhalation of dust.
- First Aid: In case of contact, wash skin with soap and water for 15 minutes. If inhaled, move to fresh air immediately [4].[6][8][9]

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- To cite this document: BenchChem. [Technical Monograph: 3-Chloro-2-fluorocinnamic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8058016/docs#technical-monograph-3-chloro-2-fluorocinnamic-acid>]

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